

# chloramphenicol succinate reconstitution procedure

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Chloramphenicol succinate

CAS No.: 3544-94-3

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## Reconstitution & Administration Summary

The following table summarizes the crucial parameters for preparing and using Chloramphenicol Sodium Succinate for injection, based on official labeling [1] [2] [3].

Parameter	Specification
<b>Final Reconstituted Concentration</b>	100 mg/mL (a 10% solution) [1] [2] [3].
<b>Recommended Diluent</b>	Aqueous diluent such as Water for Injection or 5% Dextrose Injection [3].
<b>Administration Route</b>	<b>Intravenous use only.</b> It has been demonstrated to be ineffective when given intramuscularly [1] [2] [3].
<b>Infusion Rate</b>	Administer intravenously over at least a one-minute period [3].
<b>Sodium Content</b>	Each gram (10 mL of 10% solution) contains approximately 52 mg (2.25 mEq) of sodium [1] [2] [3].

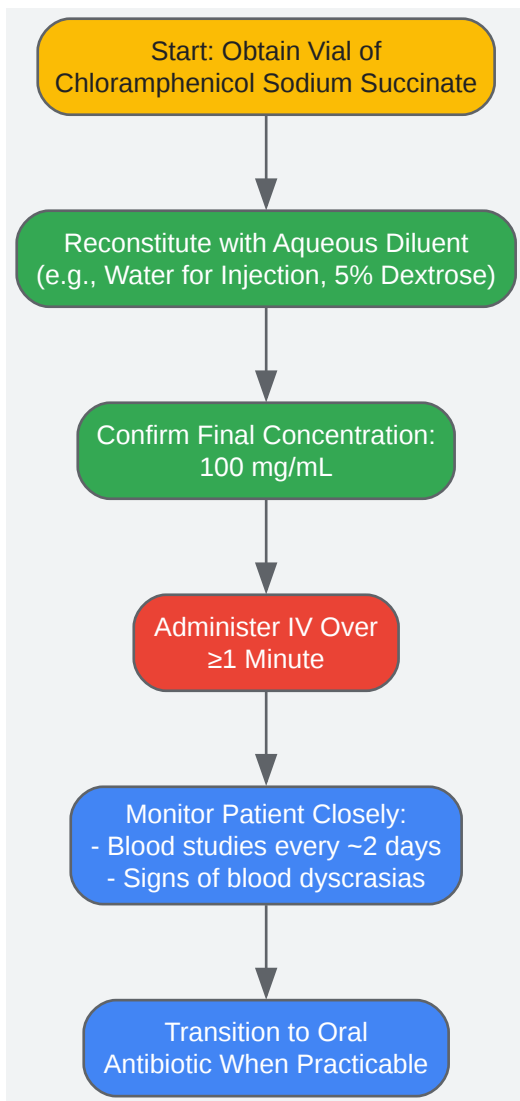
## Critical Safety and Handling Precautions

This drug carries serious risks and must be used with strict adherence to the following precautions:

- **Serious Blood Dyscrasias:** The most serious adverse effect is bone marrow depression, including fatal aplastic anemia, which can occur after both short-term and prolonged therapy. Some cases of aplastic anemia have later terminated in leukemia [1] [3] [4].
- **Usage Restriction:** Chloramphenicol must not be used for trivial infections (e.g., colds, influenza, throat infections) or as a prophylactic agent. It is reserved for serious infections where less dangerous agents are ineffective or contraindicated [1] [2] [4].
- **Essential Monitoring:** Baseline blood studies must be performed, followed by periodic studies approximately every two days during therapy. The drug should be discontinued upon appearance of reticulocytopenia, leukopenia, thrombocytopenia, or other signs of marrow depression [2] [3].
- **Inpatient Care:** To facilitate appropriate studies and observation, it is desirable that patients be hospitalized during therapy [1] [3].
- **Therapy Transition:** Patients started on intravenous chloramphenicol sodium succinate should be changed to the oral form of another appropriate antibiotic as soon as practicable [1] [2].

## General Workflow for Administration

The diagram below outlines the general procedure for administering Chloramphenicol Sodium Succinate, from preparation to patient monitoring.



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## Dosage Guidelines

Dosage is based on body weight and the severity of the infection. The following are the standard recommendations [3] [4].

Patient Group	Dosage Regimen
Adults & Teenagers	50 mg/kg/day, divided and administered at 6-hour intervals. For severe infections, may be increased to 100 mg/kg/day but reduced as soon as possible.

Patient Group	Dosage Regimen
<b>Pediatric Patients</b>	50 mg/kg/day in 4 doses at 6-hour intervals. For severe infections (e.g., meningitis), may require up to 100 mg/kg/day.
<b>Neonates (first 2 weeks)</b>	25 mg/kg/day in 4 equal doses at 6-hour intervals.
<b>Neonates (after first 2 weeks)</b>	Up to 50 mg/kg/day in 4 doses at 6-hour intervals.

**Note on Special Populations:** Adults and children with impaired liver or kidney function may retain excessive amounts of the drug. Dosage should be adjusted accordingly, and precise control of blood concentration is recommended [2] [3].

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## References

1. DailyMed - CHLORAMPHENICOL SODIUM SUCCINATE- chloramphenicol sodium succinate injection, powder, lyophilized, for solution [dailymed.nlm.nih.gov]
2. Chloramphenicol Sodium Succinate for Injection, USP [dailymed.nlm.nih.gov]
3. Chloramphenicol Sodium Succinate (Chloramphenicol Sodium Succinate Injection): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
4. Chloramphenicol (oral route, intravenous route, injection ... [mayoclinic.org]

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**Address:** Ontario, CA 91761, United States

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